

A Comprehensive Technical Guide to the Safe Handling of 4-Nitrobenzonitrile-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrobenzonitrile-d4

Cat. No.: B12322108

[Get Quote](#)

This guide provides an in-depth overview of the safety protocols and handling precautions for **4-Nitrobenzonitrile-d4**, a deuterated stable isotope-labeled reagent used in isotopic labeling and reaction mechanism studies.^[1] The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may work with this compound. The safety and handling precautions for **4-Nitrobenzonitrile-d4** are generally analogous to its unlabeled counterpart, 4-Nitrobenzonitrile.

Chemical Identification and Properties

4-Nitrobenzonitrile-d4 is the deuterated form of 4-Nitrobenzonitrile, where the four hydrogen atoms on the benzene ring have been replaced with deuterium.^[1] This substitution is key for its use in studies requiring isotopic labeling.^[1]

Table 1: Physical and Chemical Properties of 4-Nitrobenzonitrile and its Deuterated Analog

Property	4-Nitrobenzonitrile-d4	4-Nitrobenzonitrile
Chemical Formula	C ₇ D ₄ N ₂ O ₂ [1]	C ₇ H ₄ N ₂ O ₂ [2][3][4][5]
Molecular Weight	152.14 g/mol [1]	148.12 g/mol [3][5][6][7]
CAS Number	1219798-46-5[1][8]	619-72-7[3][4][6][7][9]
Appearance	-	Yellow to pink crystalline powder[3][4][9]
Physical State	Solid[6]	Solid[3][6][9]
Melting Point	-	144 - 149 °C[3][7][10]
Boiling Point	No data available[6]	No data available[3][6][10]
Solubility	-	Slightly soluble in water (1.65 g/L).[4] Soluble in organic solvents like ethanol and acetone.[4]
Partition Coefficient	-	log Pow: 1.02[6]

Hazard Identification and Classification

4-Nitrobenzonitrile is classified as a highly toxic substance. It is fatal if swallowed and toxic if inhaled or in contact with skin.[2][3][9][11] Users must handle this chemical with extreme caution.

Table 2: GHS Hazard Classification

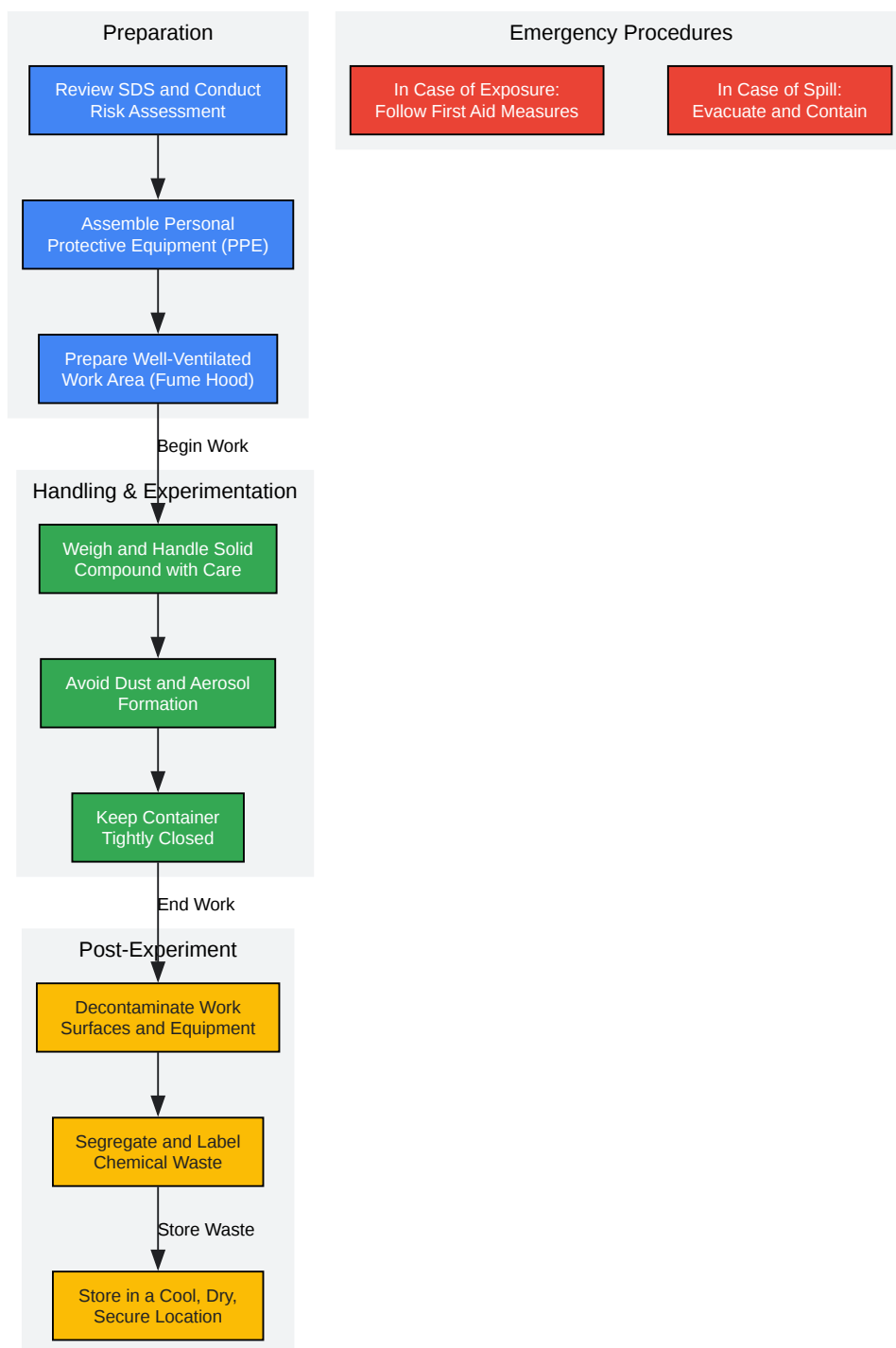
Hazard Class	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 2	Danger	H300: Fatal if swallowed[2][3][5][7][9][11]
Acute Toxicity, Dermal	Category 3	Danger	H311: Toxic in contact with skin[2][3][5][7][11]
Acute Toxicity, Inhalation	Category 3	Danger	H331: Toxic if inhaled[2][3][5][7][11]
Short-term (acute) aquatic hazard	Category 3	-	H402: Harmful to aquatic life

GHS classifications are based on data for 4-Nitrobenzonitrile and should be applied to its deuterated form.

Safe Handling and Storage Workflow

A systematic approach to handling **4-Nitrobenzonitrile-d4** is crucial to minimize exposure and ensure safety. The following workflow diagram outlines the key steps from preparation to disposal.

Workflow for Safe Handling of 4-Nitrobenzonitrile-d4



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **4-Nitrobenzonitrile-d4**.

Experimental Protocols and Toxicological Information

While detailed experimental protocols for the toxicological assessment of **4-Nitrobenzonitrile-d4** are not publicly available, the GHS classifications are derived from standardized tests on the non-deuterated analog. These tests evaluate the health effects of the substance through different routes of exposure.

- **Acute Oral Toxicity:** Studies indicate that 4-Nitrobenzonitrile is "Fatal if swallowed" (Category 2).[\[2\]](#)[\[3\]](#)[\[9\]](#)[\[11\]](#) This is determined by administering the substance to animals (typically rats) via oral gavage to determine the dose that is lethal to 50% of the test population (LD50).
- **Acute Dermal Toxicity:** The classification "Toxic in contact with skin" (Category 3) is based on studies where the substance is applied to the skin of animals to assess its toxicity upon absorption.[\[2\]](#)[\[3\]](#)[\[11\]](#)
- **Acute Inhalation Toxicity:** The "Toxic if inhaled" classification (Category 3) stems from experiments where animals are exposed to the substance as a dust or mist to determine the lethal concentration in the air (LC50).[\[2\]](#)[\[3\]](#)[\[11\]](#)

Mutagenic and Carcinogenic Effects:

- There is no data available to indicate mutagenic or teratogenic effects.[\[6\]](#)
- No component of this product is identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH at levels greater than or equal to 0.1%.[\[6\]](#)

Handling Precautions and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when working with this compound.

Engineering Controls:

- Work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[3\]](#)[\[6\]](#)

- Provide appropriate exhaust ventilation at places where dust is formed.[6]

Personal Protective Equipment (PPE):

Table 3: Recommended Personal Protective Equipment

Body Part	Protection
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles.[9] Use a face shield if there is a risk of splashing.
Skin/Hands	Handle with chemical-resistant gloves (e.g., nitrile rubber).[6] Dispose of contaminated gloves after use.[6] Wear impervious clothing and a lab coat.[6]
Respiratory	In case of insufficient ventilation, wear a suitable respirator (e.g., a NIOSH-approved N95 or P100 particulate respirator).[3]

Hygiene Measures:

- Wash hands thoroughly after handling.[3][6]
- Do not eat, drink, or smoke in the work area.[3]
- Contaminated clothing should be removed immediately and washed before reuse.[3]

First Aid Measures

In case of exposure, immediate medical attention is required. Show the safety data sheet to the attending physician.[6]

Table 4: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air.[3][6] If not breathing, give artificial respiration.[6][9] Call a physician or poison control center immediately.[3][11]
Skin Contact	Take off immediately all contaminated clothing.[3] Wash off with soap and plenty of water for at least 15 minutes.[6] Consult a physician.[6]
Eye Contact	Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing.
Ingestion	Do NOT induce vomiting.[6] Never give anything by mouth to an unconscious person.[6] Rinse mouth with water.[3][6] Call a physician or poison center immediately.[3][11]

Accidental Release and Firefighting Measures

Accidental Release:

- Evacuate personnel from the area.[11]
- Wear appropriate PPE, including respiratory protection.[3]
- Avoid dust formation.[6]
- Carefully sweep up or vacuum the spilled material and place it in a suitable, closed container for disposal.[6]
- Do not let the product enter drains.[6][11]

Firefighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][6]

- **Specific Hazards:** When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen cyanide.[4][6][9]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][9]

Stability and Reactivity

- **Reactivity:** The product is generally non-reactive under normal conditions of use, storage, and transport.[3]
- **Chemical Stability:** Stable under recommended storage conditions.[6][8][9]
- **Conditions to Avoid:** Avoid heat and ignition sources.[2][9]
- **Incompatible Materials:** Strong oxidizing agents and strong bases.[6][9]
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products include carbon oxides and nitrogen oxides.[6][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. clearsynth.com [clearsynth.com]
2. Buy 4-Nitrobenzonitrile | 619-72-7 [smolecule.com]
3. lobachemie.com [lobachemie.com]
4. Page loading... [guidechem.com]
5. 4-Nitrobenzonitrile | C₇H₄N₂O₂ | CID 12090 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. cdn isotopes.com [cdn isotopes.com]
7. 4-Nitrobenzonitrile p-Nitrobenzonitrile [sigmaaldrich.com]

- 8. cdn isotopes.com [cdn isotopes.com]
- 9. fishersci.com [fishersci.com]
- 10. chemsynthesis.com [chemsynthesis.com]
- 11. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of 4-Nitrobenzonitrile-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12322108#4-nitrobenzonitrile-d4-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com